

An In-depth Technical Guide to 2-Fluoro-3-hydroxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-3-hydroxypyridine

Cat. No.: B122602

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and reactivity of **2-Fluoro-3-hydroxypyridine**. The information is intended to support research and development activities in medicinal chemistry, organic synthesis, and materials science.

Core Chemical and Physical Properties

2-Fluoro-3-hydroxypyridine, also known as 2-Fluoro-3-pyridinol, is a substituted pyridine derivative with significant applications as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]} Its physical and chemical characteristics are summarized below.

Property	Value	Citations
Molecular Formula	C ₅ H ₄ FNO	[3][4][5][6]
Molecular Weight	113.09 g/mol	[3][4][6][7]
CAS Number	174669-74-0	[3][4][6][8]
Appearance	White to light yellow crystalline solid or powder.	[2][5][6][9]
Melting Point	131-133 °C	[2][5][6][7]
Boiling Point	306.7 ± 22.0 °C (Predicted)	[2][5][6]
Solubility	Soluble in DMSO and Methanol.	[5][6]
pKa	4.92 ± 0.10 (Predicted)	[5][6]
Density	1.325 ± 0.06 g/cm ³ (Predicted)	[6]
Vapor Pressure	0.000418 mmHg at 25°C	[5]
Flash Point	139.3 °C	[5]
Refractive Index	1.526	[5]
LogP	0.9263	[3][5]
Topological Polar Surface Area (TPSA)	33.12 Å ²	[3]
Hydrogen Bond Donors	1	[3][5]
Hydrogen Bond Acceptors	3	[5]

Synthesis and Experimental Protocols

Several synthetic routes to **2-Fluoro-3-hydroxypyridine** have been reported. The following sections detail two common experimental protocols.

Protocol 1: Synthesis from 2-Chloro-3-nitropyridine

This multi-step synthesis is an economical and industrially viable method for producing **2-Fluoro-3-hydroxypyridine**.^[1] It involves fluorination, reduction of the nitro group, and subsequent diazotization followed by hydrolysis.

Step 1: Fluorination

2-Chloro-3-nitropyridine

Fluoride reagent (e.g., CsF)
Solvent (DMF or DMSO)
140-150°C

2-Fluoro-3-nitropyridine

Step 2: Reduction

2-Fluoro-3-nitropyridine

Fe powder, NH₄Cl
Ethanol/Water or Methanol/Water
Reflux

3-Amino-2-fluoropyridine

Step 3: Diazotization & Hydrolysis

3-Amino-2-fluoropyridine

1. NaNO₂, H₂SO₄ (aq), 0-5°C
2. Heat to 60°C

2-Fluoro-3-hydroxypyridine

[Click to download full resolution via product page](#)

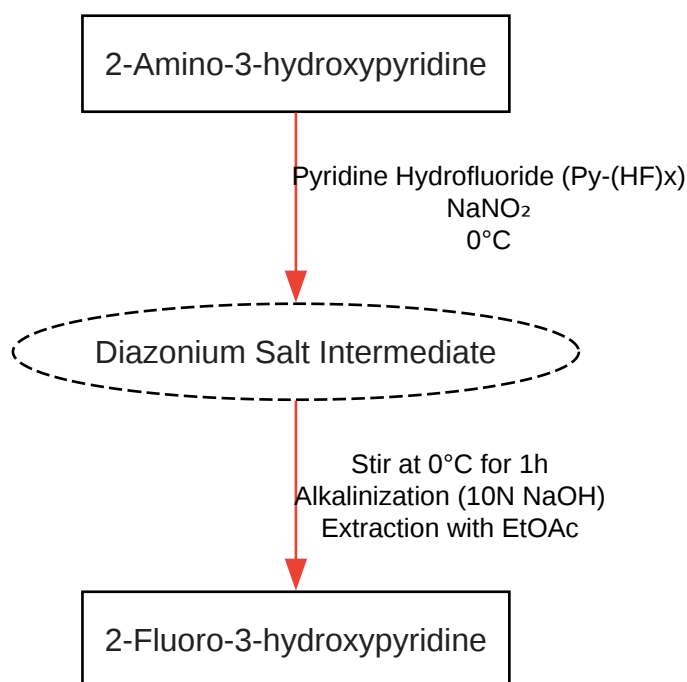
Caption: Synthesis workflow from 2-Chloro-3-nitropyridine.

Methodology:

- **Fluorination:** 2-Chloro-3-nitropyridine is dissolved in a solvent such as DMF or DMSO with a fluoride reagent (e.g., Cesium Fluoride).[1] The molar ratio of the fluoride reagent to 2-chloro-3-nitropyridine is typically between 1.5:1 and 2.5:1.[1] The mixture is heated to 140-150°C under a nitrogen atmosphere until the starting material is consumed.[1] After cooling, water is added, and the product, 2-Fluoro-3-nitropyridine, is extracted with ethyl acetate.[1]
- **Reduction:** The obtained 2-Fluoro-3-nitropyridine is reduced to 3-Amino-2-fluoropyridine. Iron powder (4-5 molar equivalents) and ammonium chloride (1.5-2 molar equivalents) are dissolved in an aqueous solution of ethanol or methanol and heated to reflux.[1] The 2-Fluoro-3-nitropyridine is then added slowly. The reaction is refluxed until completion, filtered, and the filtrate is concentrated to yield 3-Amino-2-fluoropyridine.[1]
- **Diazotization and Hydrolysis:** 3-Amino-2-fluoropyridine is added to a sulfuric acid solution and cooled to 0-5°C.[1] A solution of sodium nitrite is added dropwise while maintaining the temperature. The mixture is stirred at 0-5°C for 2 hours, then allowed to warm to room temperature, and finally heated to 60°C to complete the hydrolysis.[1] After cooling, the reaction is neutralized with sodium hydroxide solution to yield the final product, **2-Fluoro-3-hydroxypyridine**. [1]

Protocol 2: Synthesis from 2-Amino-3-hydroxypyridine

This method provides a more direct route to the target compound via a diazotization-fluorination reaction.



[Click to download full resolution via product page](#)

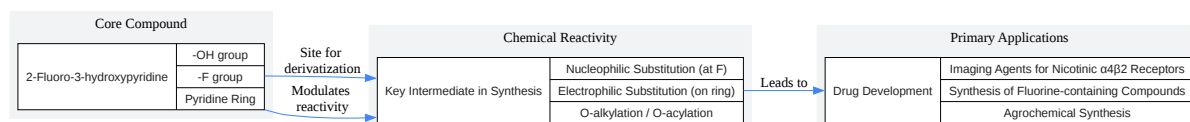
Caption: Synthesis workflow from 2-Amino-3-hydroxypyridine.

Methodology:

- Reaction Setup: Pyridine hydrofluoride (Py-(HF)_x, 70% HF) is cooled to 0°C in a suitable reaction vessel.[2]
- Addition of Reactants: 2-Amino-3-hydroxypyridine (1 equivalent) and sodium nitrite (NaNO₂, ~1.3 equivalents) are added sequentially to the cold pyridine hydrofluoride with caution.[2]
- Reaction: The mixture is stirred at 0°C for 1 hour.[2]
- Work-up: The reaction is carefully made alkaline by the slow addition of 10 N aqueous NaOH solution. The mixture is then transferred to a separatory funnel and extracted multiple times with ethyl acetate (EtOAc).[2]
- Purification: The combined organic layers are washed with water and brine, dried over sodium sulfate (Na₂SO₄), and concentrated under reduced pressure. The resulting crude product is purified by silica gel column chromatography (e.g., eluting with a 50/50 mixture of heptane/EtOAc) to afford pure **2-Fluoro-3-hydroxypyridine**. [2]

Reactivity and Applications

2-Fluoro-3-hydroxypyridine serves as a key building block in organic synthesis, particularly in the pharmaceutical industry.



[Click to download full resolution via product page](#)

Caption: Relationship between structure, reactivity, and applications.

- **Pharmaceutical Intermediate:** It is widely used in the preparation of more complex molecules. A notable application is in the synthesis of imaging agents for the nicotinic $\alpha 4\beta 2$ receptor, which is a target for various neurological disorders.[2][6]
- **Fine Chemicals:** Its structure is valuable for creating novel fluorine-containing organic compounds, functional materials, and agrochemicals.[1][10]
- **Reactivity:** The hydroxyl group can undergo typical reactions such as O-alkylation and O-acylation. The fluorine atom at the 2-position activates the pyridine ring for certain nucleophilic substitutions and influences the overall electronic properties of the molecule.

Spectroscopic Data

Detailed spectroscopic analysis is crucial for structure confirmation.

- ^1H NMR (DMSO- d_6 , 298 K):
 - δ 10.41 (s, 1H, -OH)
 - δ 7.64 (td, $J=1.7$ and 4.7 Hz, 1H)

- δ 7.42 (dd, $J=1.7$, 1.7 and 10.8 Hz, $1H$)
- δ 7.17 (ddd, $J=1.3$, 4.7 and 7.8 Hz, $1H$)[2]
- ^{13}C NMR (DMSO- d_6 , 298 K):
 - δ 152.8 (d, $J^1F-C=233$ Hz, C)
 - δ 140.2 (d, $J^2F-C=27$ Hz, C)
 - δ 135.6 (d, $J^3F-C=13$ Hz, CH)
 - δ 126.2 (d, $J^3F-C=5$ Hz, CH)
 - δ 122.6 (CH)[2]

While specific IR and Mass Spectrometry data for the title compound were not found in the provided search results, analytical services can provide this information for synthesized batches.[3][11]

Safety and Handling

2-Fluoro-3-hydroxypyridine is classified as an irritant.[7][10]

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[7]
[9] It may be harmful if swallowed.
- Precautions: Use in a well-ventilated area.[7] Wear suitable protective clothing, gloves, and eye/face protection.[10] Avoid breathing dust.[7]
- Storage: Store at room temperature in an inert atmosphere.[6] Keep the container sealed and in a dry, dark, and ventilated place.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Fluoro-3-hydroxypyridine CAS#: 174669-74-0 [amp.chemicalbook.com]
- 3. chemscene.com [chemscene.com]
- 4. synchem.de [synchem.de]
- 5. lookchem.com [lookchem.com]
- 6. 2-Fluoro-3-hydroxypyridine Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. 174669-74-0 Cas No. | 2-Fluoro-3-hydroxypyridine | Apollo [store.apolloscientific.co.uk]
- 8. 2-Fluoro-3-hydroxypyridine | 174669-74-0 [chemicalbook.com]
- 9. 2-Fluoro-3-hydroxypyridine | 174669-74-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. chembk.com [chembk.com]
- 11. 2-CHLORO-5-FLUORO-3-HYDROXYPYRIDINE(884494-35-3) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Fluoro-3-hydroxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122602#2-fluoro-3-hydroxypyridine-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com